

# Application Notes and Protocols for Data Acquisition Systems at Future Circular Colliders

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SPPC

Cat. No.: B3044070

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Future circular colliders, such as the proposed Future Circular Collider (FCC) at CERN, represent the next frontier in high-energy physics. These machines are designed to operate at unprecedented energies and luminosities, posing significant challenges for the design and implementation of their data acquisition (DAQ) systems. The FCC program includes two main phases: an electron-positron collider (FCC-ee) and a proton-proton collider (FCC-hh). Each phase presents unique data acquisition challenges that necessitate innovative solutions in electronics, data transmission, and real-time processing.

This document provides detailed application notes and protocols related to the DAQ systems for these future colliders. It is intended to be a valuable resource for researchers and scientists involved in the design and development of detector and DAQ technologies, as well as for professionals in fields like drug development who may benefit from understanding the advanced data handling and analysis techniques pioneered in high-energy physics.

## Key Challenges and Requirements

The DAQ systems for future circular colliders must contend with a number of formidable challenges, primarily driven by the extreme collision environments.

For FCC-ee:

- **High Event Rates:** Particularly at the Z pole, the FCC-ee will produce physics events at a rate of approximately 200 kHz.[\[1\]](#)
- **Low Material Budget:** To achieve the required precision for measurements, the detectors, especially the inner trackers, must have a very low material budget to minimize multiple scattering. This places stringent constraints on the mass of front-end electronics, cables, and cooling systems.
- **Continuous Operation:** Unlike linear colliders that can utilize power-pulsing, the continuous beam at the FCC-ee requires front-end electronics to be permanently powered, leading to significant cooling challenges.[\[2\]](#)
- **Triggerless Readout:** The baseline for FCC-ee is a "triggerless" DAQ system that reads out and stores data from essentially all interesting physics events.[\[1\]](#) This approach maximizes physics potential but requires very high data throughput.

For FCC-hh:

- **Extreme Pile-up:** The FCC-hh will have an average of around 1000 proton-proton interactions per bunch crossing (pile-up), a significant increase from the HL-LHC.[\[3\]](#)[\[4\]](#) This creates an immense challenge for associating particles with their correct primary interaction vertex.
- **Massive Data Rates:** The total data rate from the tracker alone at the full 40 MHz bunch crossing rate is estimated to be in the range of 1-2 PB/s, with the calorimeter and muon systems contributing an additional ~250 TB/s.[\[3\]](#)[\[5\]](#)
- **High Radiation Environment:** The detectors, particularly in the forward regions and close to the beam pipe, will be exposed to extreme radiation levels, with hadron fluences on the order of  $10^{18}$  neq/cm<sup>2</sup> and total ionizing doses of hundreds of MGy.[\[6\]](#)[\[7\]](#)[\[8\]](#) This necessitates the development of highly radiation-hard electronics.

## Data Acquisition System Architecture

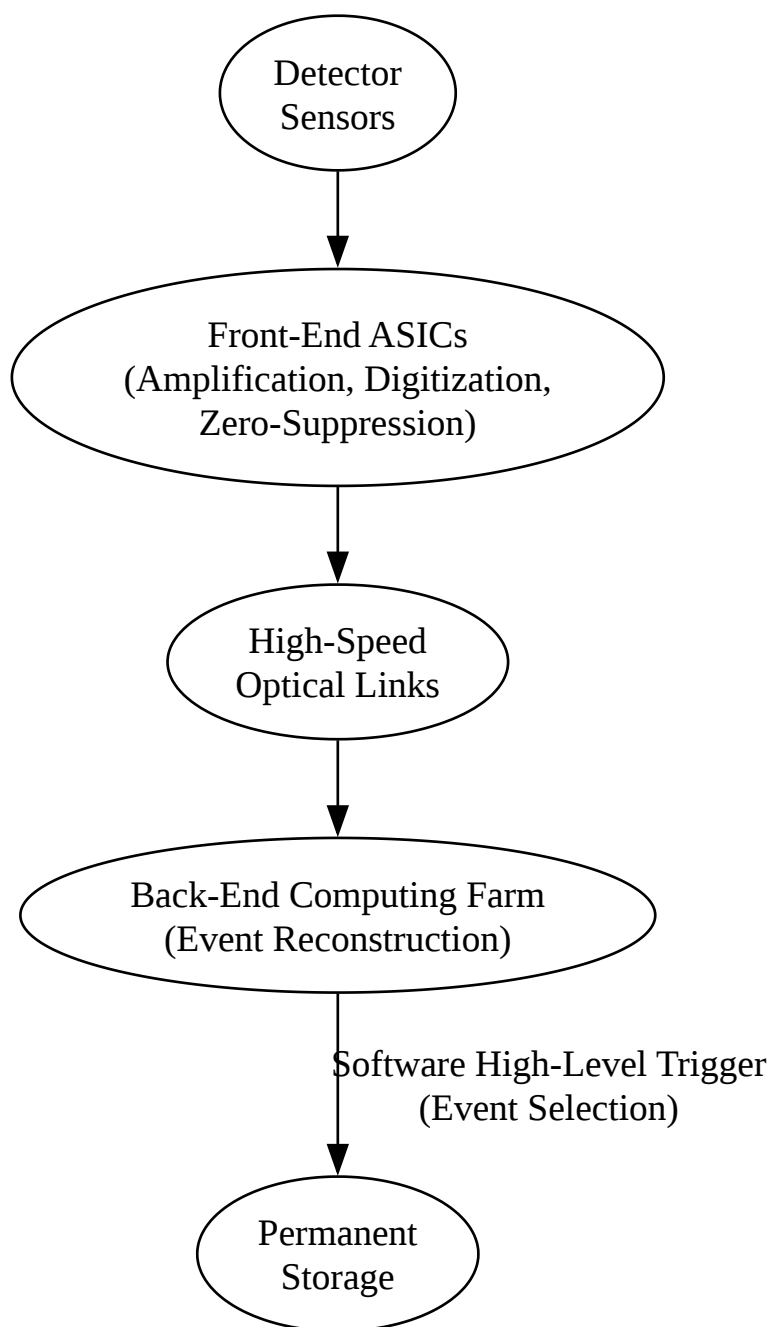
The DAQ architectures for FCC-ee and FCC-hh will differ significantly to address their respective challenges.

## FCC-ee: Triggerless DAQ Architecture

The FCC-ee experiments are expected to employ a triggerless readout system. In this architecture, data from the detector front-end electronics is continuously streamed to a large computing farm for online processing and event selection.

A high-level overview of the data flow is as follows:

- **Front-End Electronics:** Application-Specific Integrated Circuits (ASICs) located on the detector modules amplify, digitize, and in some cases, perform zero-suppression on the signals from the sensors.
- **Data Transmission:** High-speed optical links transmit the digitized data from the front-end ASICs to off-detector electronics.
- **Back-End Processing:** The data is received by a farm of powerful processors (likely including GPUs and FPGAs) that perform full event reconstruction in real-time.
- **Event Filtering:** A software-based high-level trigger (HLT) analyzes the reconstructed events and selects those of physics interest for permanent storage.

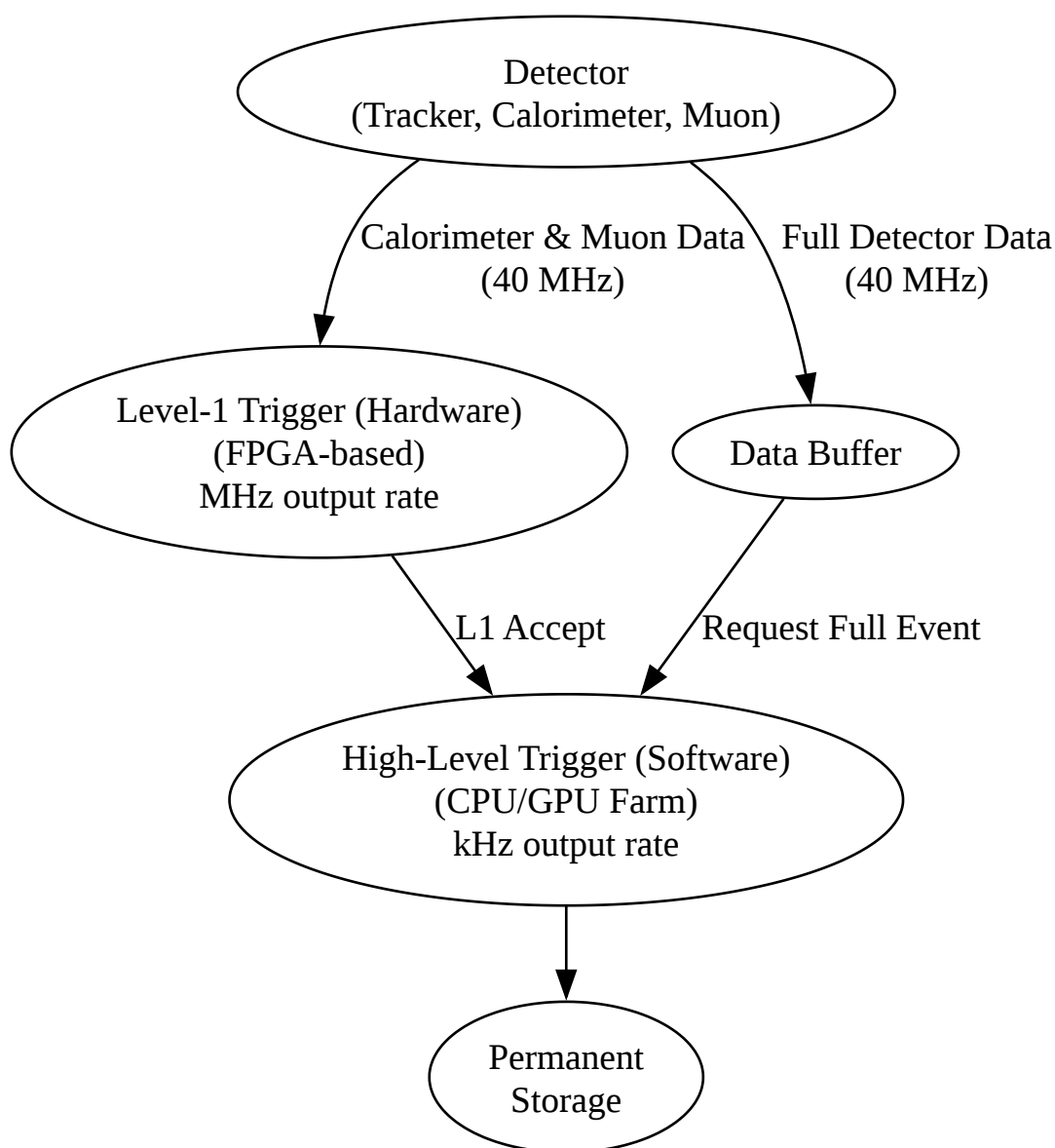


[Click to download full resolution via product page](#)

## FCC-hh: Two-Level Trigger Architecture

Given the immense data rates at the FCC-hh, a purely triggerless system is considered unfeasible with current technology projections. Therefore, a two-level trigger system is the baseline.

- **Level-1 (L1) Trigger:** A hardware-based trigger, implemented using FPGAs, performs a fast, partial event reconstruction using data from the calorimeters and muon systems. This L1 trigger will reduce the event rate from the 40 MHz bunch crossing rate to the order of a few MHz.
- **High-Level Trigger (HLT):** A software-based HLT, running on a large computing farm, receives the full detector data for the events accepted by the L1 trigger. The HLT performs a more detailed event reconstruction and selection, reducing the final data rate to a level that can be stored for offline analysis.



[Click to download full resolution via product page](#)

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the DAQ systems at FCC-ee and FCC-hh.

**Table 1: FCC-ee DAQ Parameters (at Z-pole)**

Parameter	Value	Reference
Center-of-Mass Energy	91.2 GeV	
Luminosity	$2.3 \times 10^{36} \text{ cm}^{-2}\text{s}^{-1}$	[1]
Bunch Crossing Rate	50 MHz	[9]
Physics Event Rate	~200 kHz	[1]
Inner Vertex Detector Hit Rate (Innermost Layer)	~200 MHz/cm <sup>2</sup>	[6]
IDEA Detector Total Data Rate	~1-2 TB/s	[1]
Inner Vertex Detector Power Consumption (ARCADIA prototype)	~50 mW/cm <sup>2</sup> (projected)	[6]
Inner Vertex Detector Material Budget (IDEA)	~0.3% X <sub>0</sub> per layer (inner)	[6]
Inner Vertex Detector Annual Radiation Dose (TID)	few tens of kGy	[6]
Inner Vertex Detector Annual Fluence (1 MeV neq)	few $10^{13} \text{ cm}^{-2}$	[6]

**Table 2: FCC-hh DAQ Parameters**

Parameter	Value	Reference
Center-of-Mass Energy	100 TeV	[3]
Luminosity	up to $3 \times 10^{35} \text{ cm}^{-2}\text{s}^{-1}$	[3]
Bunch Crossing Rate	40 MHz	[10]
Pile-up	~1000	[3]
Tracker Data Rate (at 40 MHz)	~1000-2500 TB/s	[3][10]
Calorimeter & Muon System Data Rate (at 40 MHz)	~250-300 TB/s	[3][10]
Inner Tracker Charged Particle Rate ( $r = 2.5 \text{ cm}$ )	~10 GHz/cm <sup>2</sup>	[11]
Inner Tracker Hadron Fluence (30 ab <sup>-1</sup> )	~1018 neq/cm <sup>2</sup>	[6][7]
Forward Calorimeter Radiation Dose (TID)	up to 5 MGy	[8]

## Experimental Protocols

This section outlines the methodologies for key experiments related to the development and characterization of DAQ components for future circular colliders.

### Protocol 1: Radiation Hardness Testing of Silicon Detectors using Transient Current Technique (TCT)

Objective: To characterize the electrical properties of silicon detectors before and after irradiation to assess their radiation hardness.

Materials:

- Silicon detector under test (DUT)
- Pulsed laser with appropriate wavelength (e.g., 660 nm for red laser, 1064 nm for infrared) [12]

- High-voltage power supply
- Bias-T
- Wide-bandwidth amplifier
- High-speed oscilloscope
- Motorized XYZ stage for precise positioning of the laser
- Temperature and humidity-controlled chamber
- Irradiation facility (e.g., proton or neutron source)

#### Procedure:

- Pre-irradiation Characterization:
  - Mount the non-irradiated DUT in the TCT setup.
  - Perform I-V (current-voltage) and C-V (capacitance-voltage) measurements to determine the initial leakage current and full depletion voltage.
  - Configure the TCT setup for either top-TCT (laser illuminates the surface) or edge-TCT (laser illuminates the polished side of the sensor).[\[13\]](#)
  - Focus the laser onto the DUT.
  - Apply a bias voltage to the DUT.
  - Illuminate the DUT with short laser pulses and record the induced current transient with the oscilloscope.
  - Repeat the measurement at various bias voltages and laser positions to map the electric field and charge collection efficiency.[\[14\]](#)
- Irradiation:



- Expose the DUT to a specified fluence of protons or neutrons at a dedicated irradiation facility. The fluence should be representative of the expected lifetime dose at the FCC.
- Post-irradiation Characterization:
  - After a defined annealing period, repeat the I-V, C-V, and TCT measurements performed in step 1.
  - Compare the pre- and post-irradiation results to quantify the degradation in detector performance, such as the increase in leakage current, the change in depletion voltage (due to space charge sign inversion), and the decrease in charge collection efficiency (due to charge trapping).[\[14\]](#)

## Protocol 2: Functional Testing of Front-End ASICs

Objective: To verify the functionality and performance of custom-designed front-end ASICs.

Materials:

- ASIC under test
- Test board with a socket for the ASIC
- FPGA-based DAQ board for controlling the ASIC and reading out its data
- Pulse generator for injecting test signals
- Power supplies
- Oscilloscope and logic analyzer
- PC with control and analysis software

Procedure:

- Power-up and Communication Test:
  - Mount the ASIC on the test board and connect it to the DAQ system.

- Power up the ASIC and verify that the current consumption is within the expected range.
- Establish communication with the ASIC's internal registers via its control interface (e.g., I2C). Read and write to registers to confirm functionality.
- Digital Functionality Test:
  - Perform a scan-chain test to check for manufacturing defects in the digital logic.[\[15\]](#)
  - Verify the functionality of the digital blocks, such as the data serializers and the trigger logic, by sending known data patterns and checking the output.
- Analog Performance Characterization:
  - Preamplifier and Shaper Test:
    - Inject known charge pulses of varying amplitudes into the analog inputs using the pulse generator.
    - Measure the output of the shaper with an oscilloscope to determine the gain, linearity, and peaking time.
  - Noise Measurement:
    - Measure the noise at the output of the analog channel (Equivalent Noise Charge - ENC) with no input signal.
  - Discriminator Threshold Scan:
    - Inject pulses of a fixed amplitude and vary the discriminator threshold to determine the threshold dispersion across channels.
  - Time-to-Digital Converter (TDC) Test:
    - Inject two pulses with a known time separation and measure the output of the TDC to verify its linearity and resolution.
- System-level Test:

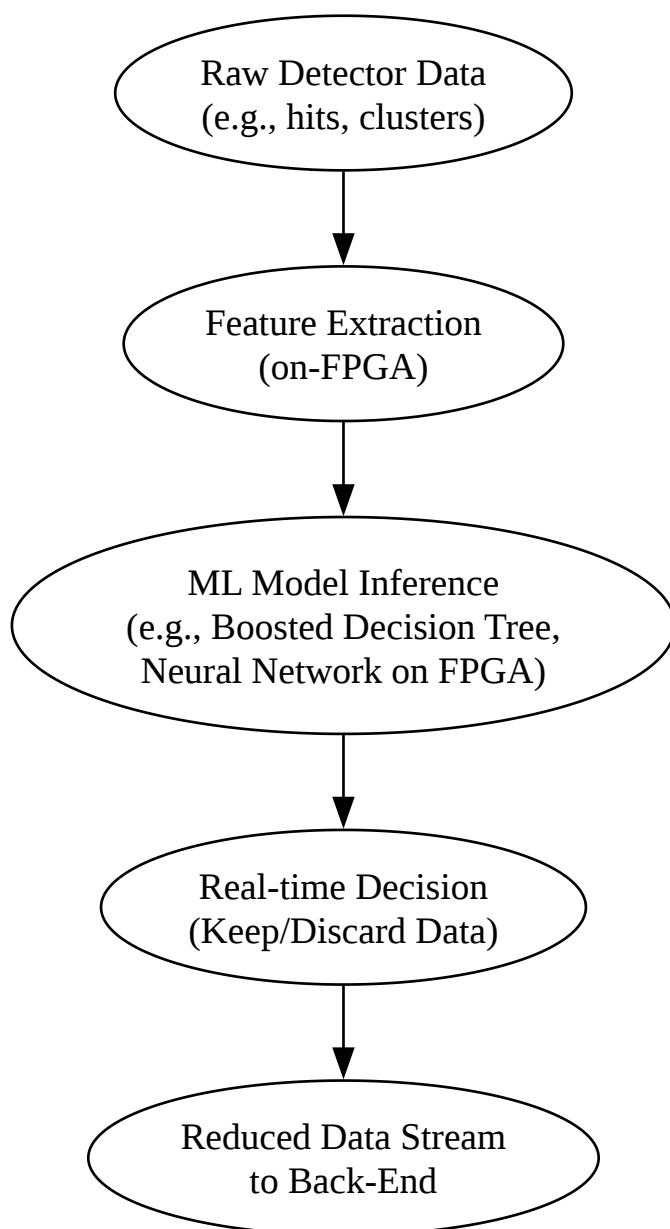
- Connect the ASIC to a detector sensor.
- Use a radioactive source or a particle beam to generate signals in the detector.
- Read out the data from the ASIC and verify that it correctly reconstructs the particle hits.

## Machine Learning in the DAQ System

Machine learning (ML) is poised to play a crucial role in the DAQ systems of future colliders, particularly for real-time data processing and reduction.[\[16\]](#)

## Signaling Pathway for ML-based Real-Time Filtering

In the front-end electronics, ML algorithms can be implemented on FPGAs to perform rapid data filtering, reducing the data volume that needs to be transmitted off-detector. This is especially critical for the FCC-hh.



[Click to download full resolution via product page](#)

Commonly used ML algorithms for this purpose include:

- Boosted Decision Trees (BDTs): Efficient for classification tasks and can be implemented with low latency on FPGAs.
- Neural Networks (NNs): Including Convolutional Neural Networks (CNNs) for image-like data from calorimeters, can learn complex patterns in the data.[17]

The development workflow for these embedded ML applications typically involves:

- Training the ML model in a high-level software framework (e.g., TensorFlow, PyTorch).
- Using specialized tools like hls4ml to convert the trained model into a hardware description language (e.g., Verilog or VHDL) that can be synthesized for an FPGA.[1][2]
- Implementing and testing the ML algorithm on the FPGA to ensure it meets the stringent latency and resource constraints of the trigger system.[18]

## Conclusion

The data acquisition systems for future circular colliders will be among the most complex and powerful ever built. They will need to handle unprecedented data rates and operate in extremely harsh radiation environments. The development of these systems requires a multi-faceted R&D program, encompassing radiation-hard electronics, high-speed data transmission, and advanced real-time processing techniques, including the use of machine learning. The protocols and data presented in these notes provide a foundation for researchers and scientists working to address these challenges and unlock the discovery potential of the next generation of particle colliders.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. supercomputing.caltech.edu [supercomputing.caltech.edu]
- 2. par.nsf.gov [par.nsf.gov]
- 3. Extreme detector design for a future circular collider – CERN Courier [cerncourier.com]
- 4. indico.cern.ch [indico.cern.ch]
- 5. indico.cern.ch [indico.cern.ch]
- 6. indico.cern.ch [indico.cern.ch]
- 7. agenda.infn.it [agenda.infn.it]
- 8. agenda.infn.it [agenda.infn.it]

- 9. [indico.cern.ch](https://indico.cern.ch) [[indico.cern.ch](https://indico.cern.ch)]
- 10. [indico.cern.ch](https://indico.cern.ch) [[indico.cern.ch](https://indico.cern.ch)]
- 11. [arxiv.org](https://arxiv.org) [[arxiv.org](https://arxiv.org)]
- 12. [repozitorij.unizg.hr](https://repozitorij.unizg.hr) [[repozitorij.unizg.hr](https://repozitorij.unizg.hr)]
- 13. [indico.ihep.ac.cn](https://indico.ihep.ac.cn) [[indico.ihep.ac.cn](https://indico.ihep.ac.cn)]
- 14. The Transient Current Technique: laser characterization of silicon detectors (November 30, 2017) · Indico [[indico.cern.ch](https://indico.cern.ch)]
- 15. [indico.cern.ch](https://indico.cern.ch) [[indico.cern.ch](https://indico.cern.ch)]
- 16. Machine learning proliferates in particle physics | symmetry magazine [[symmetrymagazine.org](https://symmetrymagazine.org)]
- 17. LHC Triggers using FPGA Image Recognition [[arxiv.org](https://arxiv.org)]
- 18. [indico.cern.ch](https://indico.cern.ch) [[indico.cern.ch](https://indico.cern.ch)]
- To cite this document: BenchChem. [Application Notes and Protocols for Data Acquisition Systems at Future Circular Colliders]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3044070#data-acquisition-systems-for-future-circular-colliders>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)